

Technical Support Center: Handling & Safety for Sodium Pyridin-3-olate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium pyridin-3-olate

CAS No.: 52536-09-1

Cat. No.: B1349749

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Current Status: Operational Topic: **Sodium Pyridin-3-olate** (CAS: 52536-09-1) Support Level: Tier 3 (Research & Development)[1]

Product Identity & Core Properties

Before initiating any workflow, verify your material against the specifications below. This compound is the sodium salt of 3-hydroxypyridine, acting as a versatile nucleophile in organic synthesis.

Property	Specification	Technical Note
Chemical Name	Sodium pyridin-3-olate	Also known as Sodium 3-pyridinate
CAS Number	52536-09-1	Verify against CAS 109-00-2 (Parent: 3-Hydroxypyridine)
Formula	C ₅ H ₄ NNaO	MW: 117.08 g/mol (Anhydrous)
Appearance	White to off-white powder	Critical: Yellow/Brown discoloration indicates oxidation. [1] [2]
Solubility	Water, Methanol, DMSO, DMF	Insoluble in non-polar solvents (Hexane, Ether). [1]
Hygroscopicity	High	Rapidly absorbs atmospheric moisture. [1]

Pre-Experiment: Storage & Handling Protocols

Q: How should I store this compound to maintain purity?

A: **Sodium pyridin-3-olate** is significantly hygroscopic and sensitive to oxidation.[\[1\]](#)

- Primary Storage: Store at 2–8°C (Refrigerated) under an inert atmosphere (Argon or Nitrogen).
- Container: Keep in a tightly sealed vial with a parafilm wrap. For long-term storage, use a desiccator.
- Why? Moisture absorption not only alters the stoichiometry (leading to under-dosing) but can also protonate the salt back to 3-hydroxypyridine in the presence of ambient CO₂/moisture, reducing its nucleophilicity.

Q: The powder has turned from white to yellow/brown. Is it still usable?

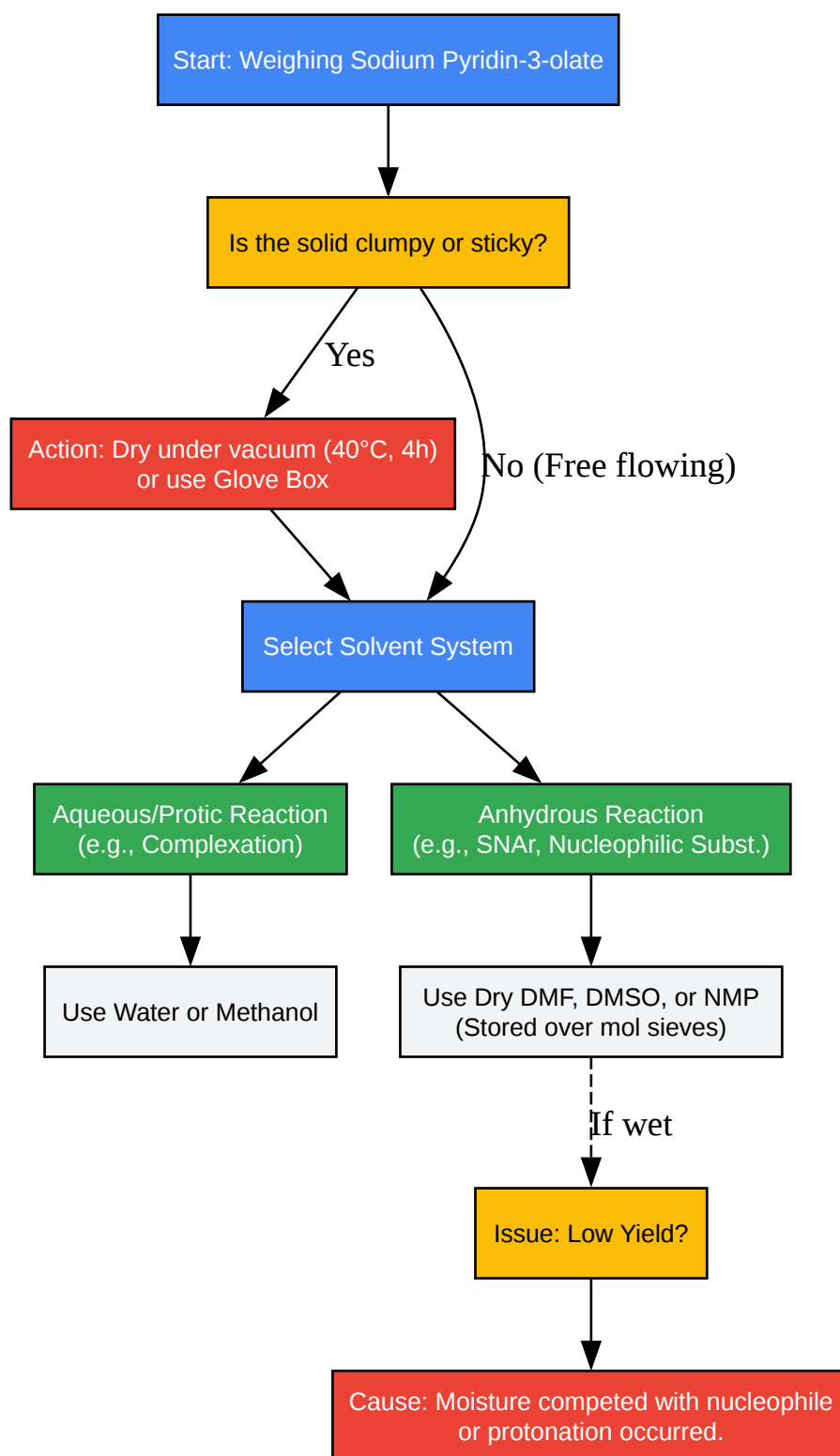
A: This indicates surface oxidation or photo-degradation.

- **Diagnosis:** If the color change is superficial (light yellow), the bulk material may still be viable.
- **Action:** Check the melting point or run a crude NMR in DMSO-d₆. If purity is <95%, recrystallization (typically from ethanol/ether) is required.
- **Prevention:** Always shield from light and minimize air exposure.

Experimental Workflow & Troubleshooting

Workflow Logic: Handling Hygroscopic Nucleophiles

The following diagram illustrates the decision process for solvent selection and handling based on the reaction type.



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Figure 1: Decision tree for handling **Sodium Pyridin-3-olate** based on physical state and reaction requirements.

Frequently Asked Questions (FAQs)

Q: My reaction yield is lower than expected in S_NAr coupling. Why?

A: The most common culprit is moisture.

- Mechanism: **Sodium pyridin-3-olate** is a strong nucleophile.^[1] If water is present, hydroxide ions (generated from the basic salt interacting with water) or the water itself can compete with the pyridinolate anion, leading to hydrolysis byproducts rather than the desired substitution.
- Solution: Flame-dry your glassware and use anhydrous solvents (DMF or DMSO). If the salt was exposed to air during weighing, assume it has absorbed 5-10% water by weight and adjust stoichiometry or dry the salt under high vacuum (0.1 mbar) at 40°C for 4 hours before use.

Q: Can I use this salt in non-polar solvents like Toluene or DCM?

A: No, solubility will be negligible.^[1]

- Workaround: If you must use a non-polar solvent, add a Phase Transfer Catalyst (PTC) such as 18-Crown-6 (which complexes the Sodium cation) or Tetrabutylammonium bromide (TBAB). This "shuttles" the pyridinolate anion into the organic phase, enabling the reaction.

Q: How do I quench a reaction involving excess **Sodium pyridin-3-olate**?

A: Acidify the mixture.

- Protocol: Slowly add dilute HCl or saturated Ammonium Chloride (NH₄Cl). This protonates the unreacted salt, converting it back to 3-hydroxypyridine (neutral form), which can then be extracted or washed away depending on your product's solubility.

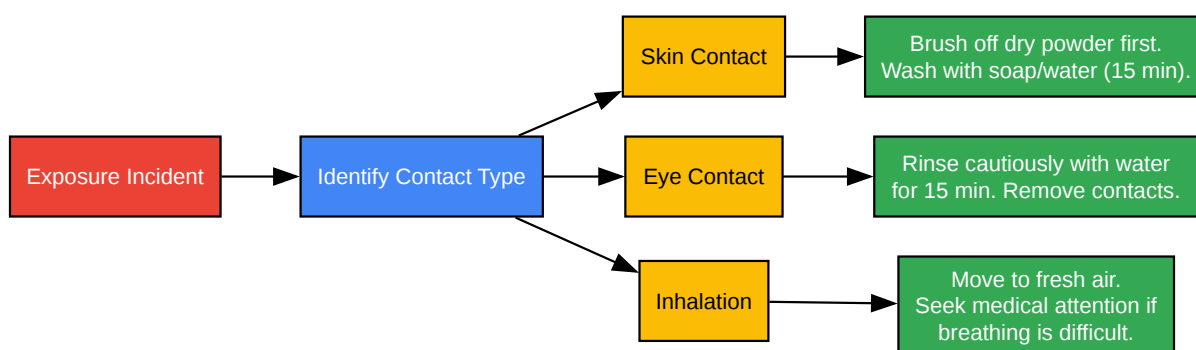
Safety & Emergency Response

Hazard Classification (GHS):

- H302: Harmful if swallowed.

- H315/H319: Causes skin and serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Emergency Response Logic



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Figure 2: Immediate response protocols for exposure incidents.

Disposal

- Protocol: Dissolve in a combustible solvent (if not already in solution) and burn in a chemical incinerator equipped with an afterburner and scrubber. Do not flush down the drain, as pyridine derivatives are toxic to aquatic life.

References

- Matrix Fine Chemicals. (n.d.). 3-(Sodiooxy)pyridine CAS 52536-09-1 Data. Retrieved February 2, 2026, from [\[Link\]](#)
- National Institute of Health (NIH). (2020).[1] Preparation of Pyridinium Salts and Handling. Retrieved February 2, 2026, from [\[Link\]](#)

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Sources

- [1. Preparation of the Pyridinium Salts Differing in the Length of the N-Alkyl Substituent - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. quora.com \[quora.com\]](#)
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